

# A Comparative Analysis of the Mechanical Properties of Ebecryl 220 and Ebecryl 8210

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Compound of Interest		
Compound Name:	Ebecryl 220	
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In the landscape of radiation-curable resins, **Ebecryl 220** and Ebecryl 8210 from Allnex stand out for their distinct characteristics, catering to different application requirements. This guide provides a comparative analysis of their mechanical properties, supported by available data and standardized experimental protocols, to assist researchers, scientists, and drug development professionals in material selection. **Ebecryl 220** is a hexafunctional aromatic urethane acrylate known for its high reactivity and ability to form hard, scratch-resistant coatings.[1][2][3][4] In contrast, Ebecryl 8210 is an aliphatic urethane acrylate that offers a balance of hardness and flexibility.

## **Summary of Mechanical Properties**

The following table summarizes the key mechanical properties of **Ebecryl 220** and Ebecryl 8210 based on available technical data. It is important to note that direct quantitative data for the tensile properties of **Ebecryl 220** is limited, with literature suggesting its extreme brittleness makes conventional measurement challenging.



Property	Ebecryl 220	Ebecryl 8210	Test Method
Chemical Type	Hexafunctional Aromatic Urethane Acrylate	Aliphatic Urethane Acrylate	-
Tensile Strength	Very Low / Brittle	44 MPa (6400 psi)	ASTM D638 / ISO 37
Elongation at Break	Very Low / Brittle	2.1%	ASTM D638 / ISO 37
Young's Modulus	High (inferred)	2614 MPa (379000 psi)	ASTM D638 / ISO 37
Hardness	Excellent Hardness	Good Hardness	ASTM D2240
Viscosity @ 25°C	High (e.g., ~28,500 mPa⋅s)	2750 - 5250 mPa·s	ASTM D4212
Glass Transition Temp. (Tg)	Not Specified	68°C	DMA

Note: The mechanical properties of **Ebecryl 220** are inferred from qualitative descriptions in technical literature, which characterize it as having "outstanding hardness and low flexibility."[2] One study on a similar hexafunctional urethane acrylate noted that the material was so brittle its physical properties could not be measured under high energy exposure due to high shrinkage and crosslink density.[5]

# **Experimental Protocols**

The mechanical properties outlined above are typically determined using standardized testing methods. The following are detailed methodologies for key experiments.

# Tensile Properties (Tensile Strength, Elongation at Break, Young's Modulus)

Standard: ASTM D638 - Standard Test Method for Tensile Properties of Plastics or ISO 37 - Rubber, vulcanized or thermoplastic — Determination of tensile stress-strain properties.

Methodology:



- Specimen Preparation: Dog-bone shaped specimens of the cured resin are prepared
  according to the dimensions specified in the chosen standard. Curing is achieved by
  exposing the liquid resin to a UV or electron beam source with a defined energy density.
- Conditioning: The specimens are conditioned at a standard temperature (e.g.,  $23 \pm 2^{\circ}$ C) and relative humidity (e.g.,  $50 \pm 5\%$ ) for a specified period before testing.
- Testing Machine: A universal testing machine (UTM) equipped with appropriate grips and an extensometer is used.

#### Procedure:

- The thickness and width of the specimen's gauge section are measured.
- The specimen is mounted securely in the grips of the UTM.
- The extensometer is attached to the gauge section to measure elongation accurately.
- A tensile load is applied at a constant crosshead speed until the specimen fractures.
- The load and elongation data are recorded throughout the test.

#### Calculations:

- Tensile Strength is calculated by dividing the maximum load by the original cross-sectional area of the specimen.
- Elongation at Break is the percentage increase in the original gauge length at the point of fracture.
- Young's Modulus (Tensile Modulus) is determined from the slope of the initial linear portion of the stress-strain curve.

## **Hardness (Shore Durometer)**

Standard: ASTM D2240 - Standard Test Method for Rubber Property—Durometer Hardness.

### Methodology:



- Specimen Preparation: A flat, smooth, and uniform specimen of the cured resin with a minimum thickness of 6 mm is prepared.
- Instrument: A Shore D durometer is typically used for hard resins.
- Procedure:
  - The specimen is placed on a hard, flat surface.
  - The durometer is held in a vertical position, and the presser foot is applied to the specimen.
  - The indenter is pressed firmly and quickly into the material, without shock.
  - The hardness reading is taken immediately after the presser foot is in firm contact with the specimen.
  - Multiple readings are taken at different locations on the specimen and averaged.

## **Viscosity**

Standard: ASTM D4212 - Standard Test Method for Viscosity by Dip-Type Viscosity Cups.

#### Methodology:

- Apparatus: A dip-type viscosity cup (e.g., Zahn cup) of a suitable orifice size is selected based on the expected viscosity of the resin.
- Procedure:
  - The resin is brought to a constant temperature (typically 25°C).
  - The viscosity cup is completely submerged into the resin.
  - The cup is lifted out of the resin, and a timer is started simultaneously.
  - The time taken for the continuous stream of resin to break is recorded. This time is known as the efflux time.



• The efflux time can be converted to viscosity units (e.g., centipoise or mPa·s) using the calibration chart provided with the cup.

## **Visualizing Experimental Workflow**

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for determining tensile properties.



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